

# ethyl orange chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl orange

Cat. No.: B11956848

[Get Quote](#)

## An In-depth Technical Guide to Ethyl Orange For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, and applications of **ethyl orange**, a versatile azo dye widely used as a pH indicator in various scientific and industrial fields.

### Chemical Structure and Properties

**Ethyl orange**, systematically known as sodium 4-[[4-(diethylamino)phenyl]diazenyl]benzenesulfonate, is an organic azo compound.<sup>[1][2]</sup> Its structure features a central azo (-N=N-) bridge connecting a diethylaminophenyl group and a benzenesulfonic acid group. This conjugated system is responsible for its characteristic color and its utility as a pH indicator.

### Physicochemical Properties

The key physicochemical properties of **ethyl orange** sodium salt are summarized in the table below, providing a ready reference for laboratory and research applications.

Property	Value	References
IUPAC Name	sodium;4-[[4-(diethylamino)phenyl]diazenyl]benzenesulfonate	[3]
Synonyms	4-(4-Diethylaminophenylazo)benzenesulfonic acid sodium salt	[4][5]
CAS Number	62758-12-7	[4]
Molecular Formula	C <sub>16</sub> H <sub>18</sub> N <sub>3</sub> NaO <sub>3</sub> S	[2][4]
Molecular Weight	355.39 g/mol	[2][4]
Appearance	Orange powder	[4]
Melting Point	>300°C	[6]
Boiling Point	Decomposes	[7]
Solubility	Very soluble in water; very slightly soluble in ethanol.	[6]
λ <sub>max</sub>	474 nm	[5]

## pH Indicator Properties

**Ethyl orange** is a widely used acid-base indicator due to its distinct color change over a specific pH range.[8] The underlying principle of its function as a pH indicator is based on the change in its chemical structure with varying hydrogen ion concentrations.[9] In acidic solutions, the molecule is protonated, leading to a shift in its electron distribution and, consequently, its light absorption properties.

Property	Value	References
pKa	4.34 (at 25°C)	[6]
pH Transition Range	3.0 – 4.8	[1][5]
Color in Acidic Solution	Red	[1][10]
Color in Basic Solution	Yellow/Orange	[1][10]

## Molecular Structure and pH-Dependent Equilibrium

The change in color of **ethyl orange** is a direct consequence of a structural transformation between its benzenoid and quinonoid forms, which are in equilibrium. This equilibrium is sensitive to the pH of the solution.

Figure 1: pH-Dependent Equilibrium of **Ethyl Orange**.

In acidic conditions, the quinonoid structure predominates, which absorbs light in the blue-green region of the spectrum, appearing red to the observer. Conversely, in basic conditions, the benzenoid form is favored, which absorbs light at a shorter wavelength, appearing yellow-orange.

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **ethyl orange** are not readily available in the provided search results, a general procedure for its use in acid-base titrations can be outlined.

### Preparation of Ethyl Orange Indicator Solution

A typical indicator solution is prepared by dissolving a small amount of **ethyl orange** powder in deionized water.

- Materials: **Ethyl orange** sodium salt powder, deionized water, volumetric flask, weighing balance.
- Procedure:

- Weigh approximately 0.1 g of **ethyl orange** sodium salt.
- Dissolve the powder in 100 mL of deionized water in a volumetric flask.
- Mix thoroughly until the solid is completely dissolved. The resulting solution should be a clear orange color.

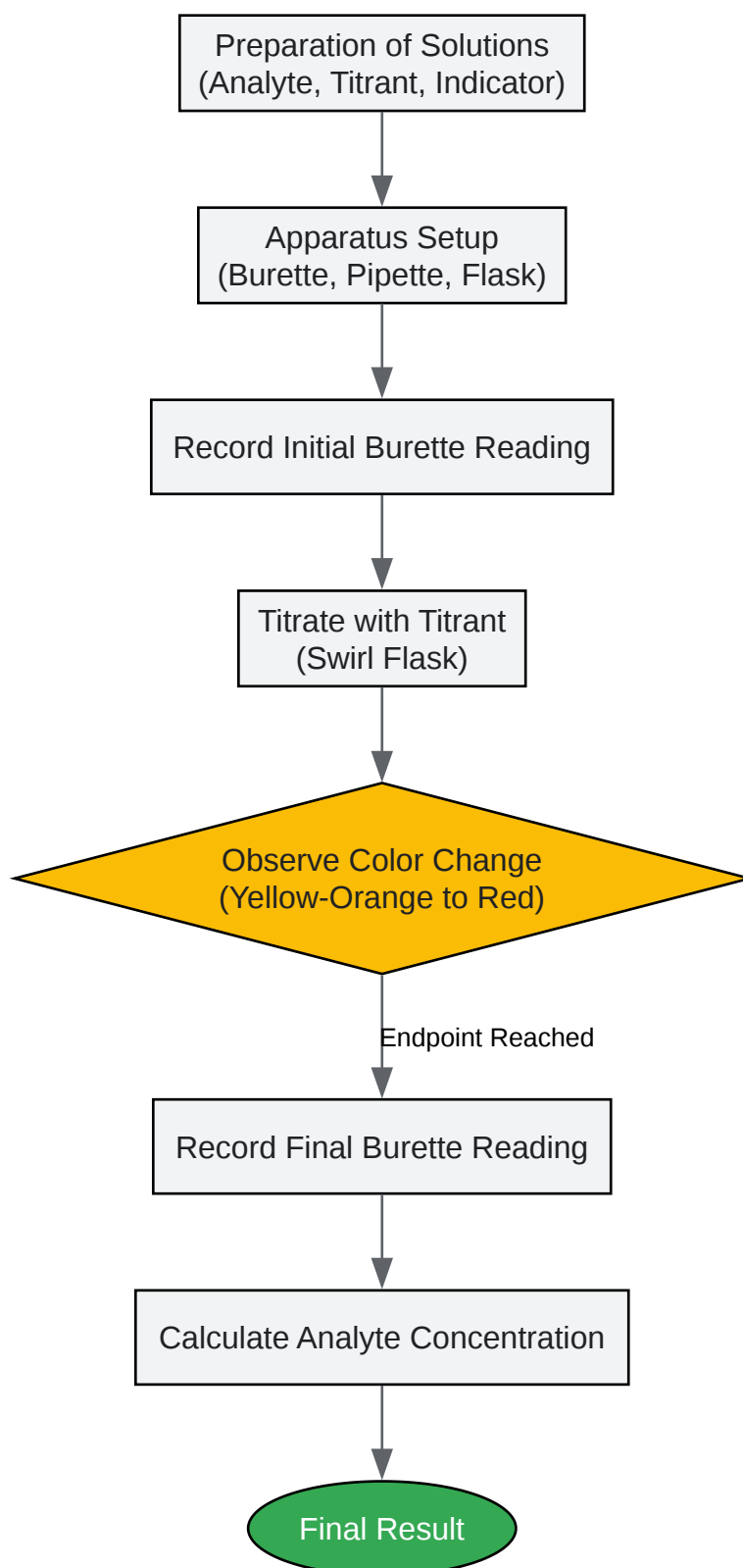
## Acid-Base Titration Using Ethyl Orange

**Ethyl orange** is particularly suitable for titrations involving a strong acid and a weak base.<sup>[7]</sup>

- Materials: Burette, pipette, conical flask, analyte (e.g., weak base), titrant (e.g., strong acid), **ethyl orange** indicator solution.
- Procedure:
  - Rinse the burette with the titrant and the pipette with the analyte solution.
  - Pipette a known volume of the analyte into the conical flask.
  - Add 2-3 drops of the **ethyl orange** indicator solution to the conical flask. The solution should turn yellow-orange.
  - Fill the burette with the titrant and record the initial volume.
  - Slowly add the titrant to the analyte, swirling the flask continuously.
  - The endpoint is reached when the solution undergoes a sharp color change from yellow-orange to red.
  - Record the final volume of the titrant and calculate the concentration of the analyte.

## Experimental Workflow

The logical flow of a typical acid-base titration experiment utilizing **ethyl orange** as an indicator is depicted below.



[Click to download full resolution via product page](#)

Figure 2: Workflow for Acid-Base Titration with **Ethyl Orange**.

## Applications

**Ethyl orange** is a versatile chemical with applications extending beyond its role as a pH indicator.

- Analytical Chemistry: Its primary use is as an indicator in acid-base titrations, particularly for strong acid-weak base and strong acid-strong base titrations.[4][8]
- Textile Industry: It is employed as a dye for textiles, imparting a vibrant orange color.[4]
- Biological Research: In some instances, it can be used as a staining agent in microscopy to help visualize cellular components.[4]
- Other Industrial Applications: **Ethyl orange** finds use in the manufacturing of inks and in the printing industry.[10] It has also been utilized in environmental monitoring for the detection of certain pollutants.[4]

## Safety and Handling

**Ethyl orange** should be handled with appropriate laboratory safety precautions. It is advisable to wear personal protective equipment, including gloves and safety glasses. Store the compound in a cool, dry place at room temperature.[4][5]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. scbt.com [scbt.com]
- 3. Ethyl Orange sodium salt, Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 4. chemimpex.com [chemimpex.com]
- 5. 乙基橙 钠盐 indicator grade, Dye content 90 % | Sigma-Aldrich [sigmaaldrich.com]

- 6. ETHYL ORANGE CAS#: 62758-12-7 [m.chemicalbook.com]
- 7. Methyl orange - Wikipedia [en.wikipedia.org]
- 8. Acid-Base indicators : Mechanism and selection of indicator [chemicalnote.com]
- 9. uomus.edu.iq [uomus.edu.iq]
- 10. gspchem.com [gspchem.com]
- To cite this document: BenchChem. [ethyl orange chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11956848#ethyl-orange-chemical-structure-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)